

# Technical Guide: Health and Safety for Handling Benzoyl Iodide

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## Compound of Interest

Compound Name: Benzoyl iodide

Cat. No.: B15495994

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and does not replace a formal risk assessment, which must be conducted by qualified personnel before undertaking any work with **benzoyl iodide**. All laboratory activities should be performed in accordance with institutional and regulatory safety standards.

## Introduction

**Benzoyl iodide** (CAS No. 618-38-2) is an organic compound with the chemical formula  $C_7H_5IO$ .<sup>[1][2][3]</sup> It is a derivative of benzoic acid and is classified as an acyl iodide. Due to the presence of a reactive acyl iodide group, **benzoyl iodide** is a valuable reagent in organic synthesis, particularly for the preparation of aromatic ketones and carboxylic acids.<sup>[4]</sup> However, its high reactivity also presents significant health and safety challenges. This guide provides a comprehensive overview of the known health and safety information for handling **benzoyl iodide**, with a focus on data-driven practices and emergency preparedness.

## Hazard Identification and Classification

Detailed hazard classification data for **benzoyl iodide** is limited. The available Safety Data Sheet (SDS) indicates that data for acute toxicity (oral, dermal, and inhalation), skin corrosion/irritation, eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity are not available.<sup>[5]</sup> However, due to its

chemical structure as an acyl halide, it should be handled as a corrosive and toxic substance.

[4]

## Physical and Chemical Properties

A summary of the available physical and chemical properties of **benzoyl iodide** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Benzoyl Iodide**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IO	[1][2][3]
Molecular Weight	232.02 g/mol	[1][2][3]
CAS Number	618-38-2	[1][2][3]
Appearance	Colorless to pale yellow liquid with a pungent odor	[4]
Melting Point	1.5 °C	[6]
Boiling Point	230.5 °C at 760 mmHg	[5]
Flash Point	93.2 °C	[5][6]
Density	1.882 g/cm <sup>3</sup>	[6]
Vapor Pressure	0.0656 mmHg at 25 °C	[6]

## Health and Safety Information

### Toxicology

As noted, specific quantitative toxicological data for **benzoyl iodide** is largely unavailable in the public domain.[5] However, based on its chemical properties as an acyl halide and general knowledge of similar compounds, the following health effects can be anticipated:

- Inhalation: Vapors are likely to be highly irritating to the respiratory tract.[5]
- Skin Contact: Expected to be corrosive and cause severe skin irritation or burns.[5]

- Eye Contact: Expected to be severely irritating and may cause serious eye damage.[5]
- Ingestion: Likely to be toxic and corrosive to the gastrointestinal tract.[5]

## Stability and Reactivity

Detailed stability and reactivity data are not available.[5] However, general chemical principles for acyl halides suggest the following:

- Reactivity: **Benzoyl iodide** is expected to be highly reactive.
- Conditions to Avoid: Exposure to moisture, heat, and incompatible materials should be avoided.[5]
- Incompatible Materials: Water, strong oxidizing agents, strong bases, and alcohols are likely to be incompatible.[5]
- Hazardous Decomposition Products: Thermal decomposition may produce hazardous gases, including hydrogen iodide and carbon oxides.

## Experimental Protocols: Safe Handling Procedures

Due to the lack of specific published experimental protocols for handling **benzoyl iodide**, the following general best practices for handling reactive acyl halides should be strictly followed.

### 5.1 Engineering Controls

- All work with **benzoyl iodide** must be conducted in a certified chemical fume hood with a tested and reliable exhaust system.
- A safety shower and eyewash station must be readily accessible in the immediate work area.

### 5.2 Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in Table 2.

Table 2: Recommended Personal Protective Equipment for Handling **Benzoyl Iodide**

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn.	[5]
Skin Protection	A flame-resistant and impervious lab coat. Handle with chemical-resistant gloves (e.g., nitrile or neoprene) that have been inspected prior to use.	[5]
Respiratory Protection	If there is a risk of exceeding exposure limits or if aerosols are generated, a full-face respirator with an appropriate cartridge should be used.	[5]

### 5.3 Handling and Storage

- Handling:
  - Handle in a well-ventilated place, specifically within a chemical fume hood.[5]
  - Avoid the formation of dust and aerosols.[5]
  - Use non-sparking tools to prevent ignition.[5]
  - Prevent fire caused by electrostatic discharge.[5]
  - Avoid contact with skin and eyes.[5]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]

- Store away from incompatible materials such as foodstuffs.[5]

## Emergency Procedures

### First Aid Measures

A summary of first aid procedures is provided in Table 3.

Table 3: First Aid Measures for **Benzoyl Iodide** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.	[5]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.	[5]
Eye Contact	Rinse with pure water for at least 15 minutes. Seek immediate medical attention.	[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[5]

### Accidental Release Measures

- Personal Precautions:

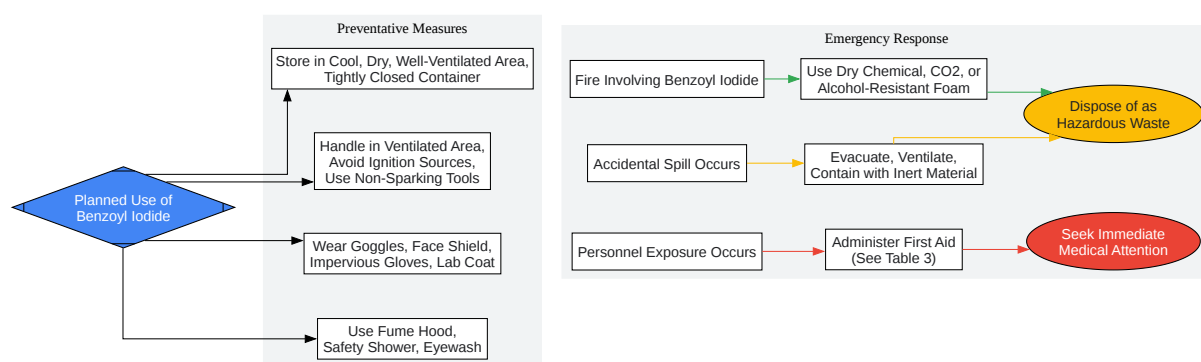
- Avoid breathing vapors, mist, or gas.[5]
- Ensure adequate ventilation.[5]
- Remove all sources of ignition.[5]
- Evacuate personnel to safe areas.[5]
- Wear appropriate personal protective equipment.[5]
- Environmental Precautions:
  - Prevent further leakage or spillage if it is safe to do so.[5]
  - Do not let the chemical enter drains.[5]
- Methods for Cleaning Up:
  - Collect and arrange for disposal.[5]
  - Keep in suitable, closed containers for disposal.[5]
  - Use spark-proof tools and explosion-proof equipment.[5]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Special Hazards: Specific hazards arising from the chemical are not available.[5]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[5]

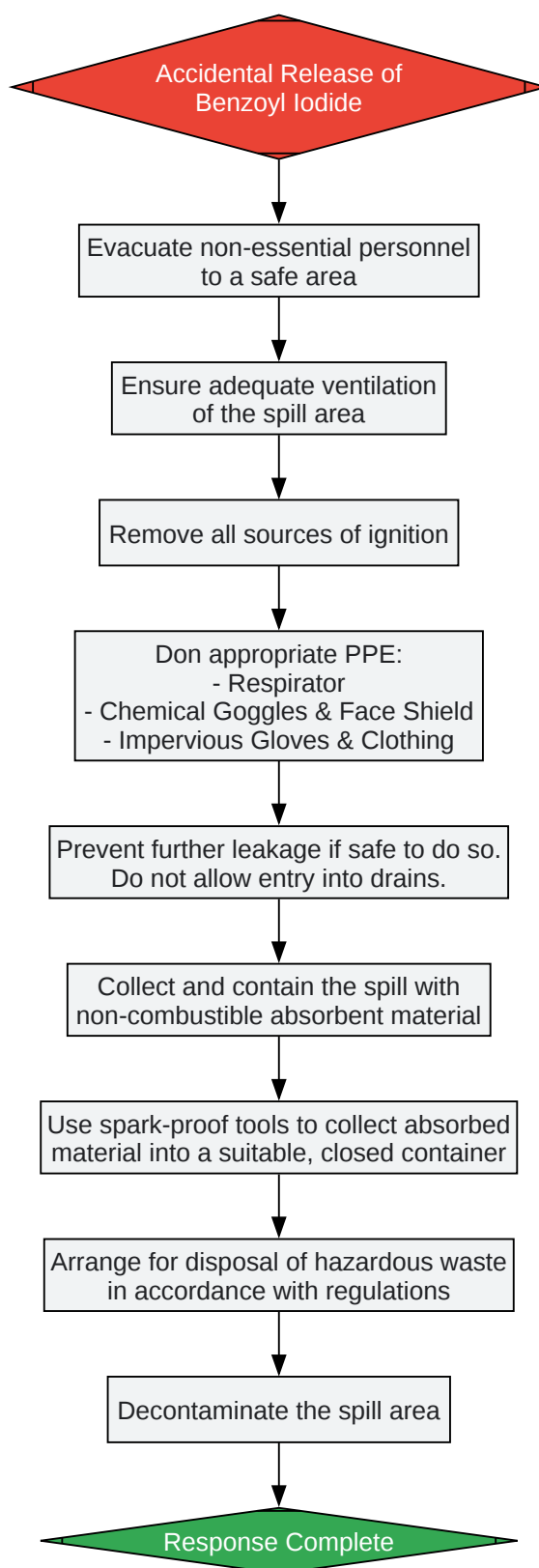
## Visualized Workflows

The following diagrams illustrate key logical workflows for handling and emergency response related to **benzoyl iodide**.



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Caption: Hazard Identification and Mitigation Workflow for **Benzoyl Iodide**.



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Caption: Step-by-Step Accidental Release Response Protocol.



## Conclusion

While **benzoyl iodide** is a useful reagent, the currently available safety data is incomplete. Therefore, a cautious approach is paramount. Researchers, scientists, and drug development professionals must handle this compound with the assumption that it is highly toxic and corrosive. Strict adherence to the general safety protocols for reactive acyl halides, including the use of appropriate engineering controls and personal protective equipment, is essential to minimize risk. Emergency preparedness, including knowledge of first aid and spill response procedures, is critical for all personnel working with this chemical. Further toxicological and reactivity studies are needed to provide a more complete safety profile for **benzoyl iodide**.

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